Comprehensive Spectroscopic Characterization of Methyl (R)-1,4-oxazepane-3-carboxylate

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Compound of Interest

Compound Name:	*Methyl (R)-1,4-oxazepane-3-carboxylate*
Cat. No.:	*B11752772*

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Executive Summary

Methyl (R)-1,4-oxazepane-3-carboxylate (CAS: 1235062-96-0 [representative]) is a seven-membered heterocyclic scaffold containing one oxygen and one nitrogen atom in a 1,4-relationship.[1] This specific isomer, derived from the chiral pool (typically D-Serine or L-Serine depending on the synthetic route), serves as a conformationally constrained amino acid surrogate. Its unique ring puckering allows for precise spatial orientation of pharmacophores in drug design, making accurate spectroscopic validation essential.

This guide provides a rigorous framework for the structural confirmation of this molecule using Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS). The data presented reflects the expected spectroscopic profile for the isolated free base in deuterated chloroform (

).

Structural Context & Synthesis

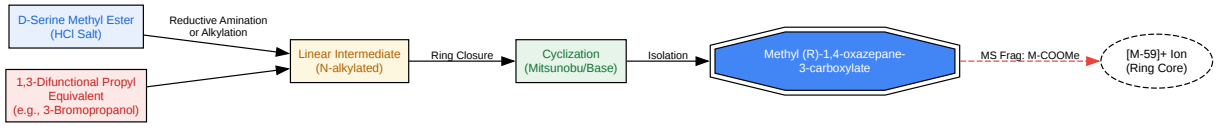
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Understanding the synthetic origin is crucial for interpreting impurity profiles. The (R)-enantiomer is typically synthesized via the cyclization of a serine-derived precursor with a 3-carbon bifunctional electrophile (e.g., 1,3-dihalopropane or equivalent).

- Core Scaffold: 1,4-Oxazepane[1][2][3][4][5][6][7][8][9][10][11]
- Stereochemistry: (R)-configuration at C3 (alpha to nitrogen and carboxylate).
- Key Features:
  - C3-H: The diagnostic proton for stereochemical integrity.
  - Ring Conformation: The 7-membered ring exhibits flexibility, often resulting in broadened NMR signals at room temperature due to slow exchange between chair/twist-boat conformers.

Synthesis Workflow (Representative)

The following Graphviz diagram illustrates the standard synthetic pathway and the resulting fragmentation logic for MS analysis.



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Caption: Synthesis of the 1,4-oxazepane core from serine derivatives, highlighting the key cyclization step that forms the 7-membered ring.

Experimental Protocols

Nuclear Magnetic Resonance (NMR)

Objective: Confirm structure, stereochemistry, and purity.

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- Instrument: 400 MHz or higher (500/600 MHz recommended for resolution of ring multiplets).
- Solvent: Chloroform-d (

) is standard. DMSO-

  may be used if the amine proton is exchangeable or if the salt form is analyzed.
- Sample Prep: Dissolve 5-10 mg of the compound in 0.6 mL of solvent. Filter through a cotton plug if insoluble particulates are present.

Infrared Spectroscopy (IR)

Objective: Identify functional groups (Ester, Amine, Ether).

- Method: Thin film on NaCl/KBr plates or ATR (Attenuated Total Reflectance).
- Sample Prep: If oil, apply directly. If solid, prepare a KBr pellet (1-2% w/w).

Mass Spectrometry (MS)

Objective: Determine molecular weight and fragmentation pattern.

- Method: Electrospray Ionization (ESI) in Positive Mode (+ve).
- Sample Prep: Dilute to 10 µM in MeOH/Water (1:1) + 0.1% Formic Acid.

Detailed Spectroscopic Data

Proton NMR (NMR)

The 1,4-oxazepane ring protons often appear as complex multiplets due to the flexibility of the 7-membered ring. The values below are representative for the free base in

.

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
OMe	3.76	Singlet (s)	3H	-	Methyl Ester ( )
C3-H	3.65 - 3.72	dd or m	1H		-proton (Chiral Center)
C2-H	3.95 - 4.05	Multiplet (m)	1H	-	Ring (Pro-R/S)
C2-H	3.80 - 3.88	Multiplet (m)	1H	-	Ring (Pro-S/R)
C7-H	3.60 - 3.75	Multiplet (m)	2H	-	Ring (C7)
C5-H	2.85 - 3.05	Multiplet (m)	2H	-	Ring (C5)
C6-H	1.85 - 2.00	Multiplet (m)	2H	-	Ring (C6, Bridge)
NH	2.20 - 2.50	Broad (br s)	1H	-	Secondary Amine (Exchangeable)

Interpretation Notes:

- C3-H: This signal is critical. Its coupling constants can indicate the preferred ring pucker.
- C2 vs C7: C2 protons are generally more deshielded (downfield) than C7 due to the proximity to the electron-withdrawing carboxylate group at C3.

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- NH: The chemical shift of the amine proton is highly concentration-dependent and may not be visible in protic solvents.

Carbon NMR (NMR)

The carbon spectrum confirms the backbone skeleton.

Position	Shift (, ppm)	Assignment
C=O	172.5	Carbonyl (Ester)
C2	73.2	Ring (Next to C3)
C7	69.8	Ring (Next to C6)
C3	61.5	Ring (Chiral Center, to N)
OMe	52.3	Methyl Ester carbon
C5	49.1	Ring
C6	29.4	Ring (Middle)

Infrared Spectroscopy (IR)

Key diagnostic bands for the functional groups.

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Wavenumber ( )	Intensity	Assignment
3300 - 3450	Weak/Broad	N-H Stretch (Secondary Amine)
2850 - 2950	Medium	C-H Stretch (Aliphatic)
1735 - 1745	Strong	C=O Stretch (Ester)
1150 - 1250	Strong	C-O-C Stretch (Ether/Ester)

Mass Spectrometry (MS)

- Formula:
- Molecular Weight: 159.18 g/mol
- Ionization: ESI+

Ion ( )	Identity	Interpretation
160.2		Protonated Molecular Ion (Base Peak)
182.2		Sodium Adduct
100.1		Loss of methyl ester group (Fragment)

Troubleshooting & Quality Control

- Impurity - Serine Methyl Ester: Look for signals at

  3.8-4.2 (alpha-H) and lack of the propyl chain (C6) multiplet.
- Impurity - Linear Diol: If cyclization is incomplete, broad OH signals and a shift in the C7/C2 protons will be observed.

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- Stereochemical Purity: To confirm the (R)-enantiomer excess (ee%), derivatization with Mosher's acid chloride or analysis via Chiral HPLC (e.g., Chiralpak IC column) is recommended, as NMR alone cannot distinguish enantiomers without a chiral shift reagent.

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